

# An In-depth Technical Guide to Dihexyl Malonate

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## Compound of Interest

Compound Name: *Dihexyl Malonate*

Cat. No.: *B073806*

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This guide provides core technical specifications for **dihexyl malonate**, a dialkyl malonate ester. The information is presented to be a quick and reliable reference for laboratory and development settings.

## Core Molecular Data

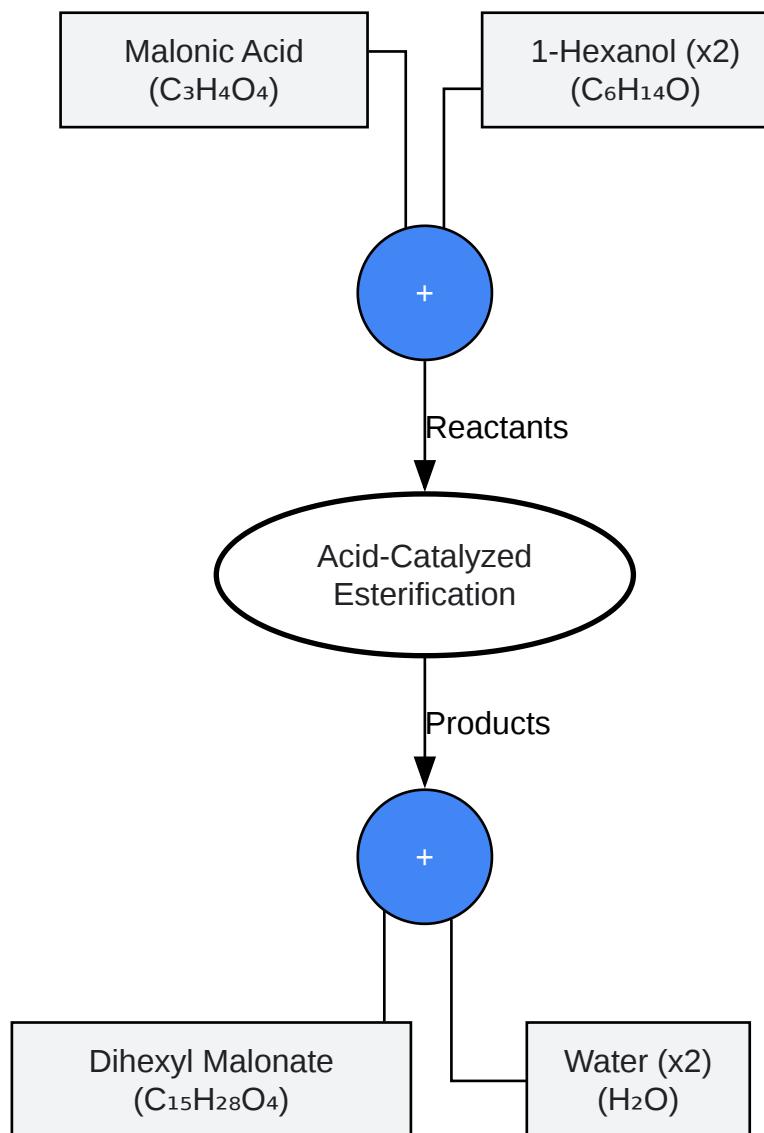
The fundamental molecular properties of **dihexyl malonate** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>28</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	272.38 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Exact Mass	272.199 g/mol	<a href="#">[1]</a>
CAS Number	1431-37-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Synthesis Pathway

**Dihexyl malonate** is synthesized via the esterification of malonic acid with 1-hexanol. This reaction, typically catalyzed by an acid, involves the condensation of two molecules of 1-hexanol with one molecule of malonic acid, resulting in the formation of **dihexyl malonate** and

two molecules of water as a byproduct. Understanding this workflow is crucial for chemical synthesis and process optimization.



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*Synthesis of **Dihexyl Malonate**.*

## Experimental Protocols

While specific experimental protocols are proprietary to individual laboratories, the synthesis of **dihexyl malonate** generally follows a standard Fischer esterification procedure.

General Methodology: Fischer Esterification

- Reactant Mixture: Malonic acid and a molar excess of 1-hexanol (at least a 2:1 ratio of alcohol to acid) are combined in a round-bottom flask. A suitable solvent that forms an azeotrope with water, such as toluene or cyclohexane, is often added to facilitate water removal.
- Catalyst Addition: A catalytic amount of a strong acid, such as sulfuric acid ( $H_2SO_4$ ) or p-toluenesulfonic acid (p-TsOH), is added to the mixture.
- Reaction Setup: The flask is equipped with a Dean-Stark apparatus and a reflux condenser to continuously remove the water formed during the reaction, driving the equilibrium towards the product side.
- Heating: The mixture is heated to reflux. The reaction progress is monitored by measuring the amount of water collected in the Dean-Stark trap. The reaction is considered complete when water is no longer being produced.
- Workup: After cooling, the reaction mixture is washed with an aqueous solution of a weak base (e.g., sodium bicarbonate) to neutralize the acid catalyst, followed by washing with brine.
- Purification: The organic layer is dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The resulting crude **dihexyl malonate** is then purified, typically by vacuum distillation, to yield the final high-purity product.

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## References

- 1. Dihexyl Malonate | CAS#:1431-37-4 | Chemsoc [chemsoc.com]
- 2. labsolu.ca [labsolu.ca]
- 3. CAS Common Chemistry [commonchemistry.cas.org]

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